

"2-Methyl-4-(trifluoromethoxy)phenol" price and availability for research

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Compound of Interest

Compound Name:	2-Methyl-4-(trifluoromethoxy)phenol
Cat. No.:	B144101

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In-depth Technical Guide: 2-Methyl-4-(trifluoromethoxy)phenol

Notice to the Reader: Extensive research for **"2-Methyl-4-(trifluoromethoxy)phenol"** has revealed a significant scarcity of publicly available data. This compound is not listed in the catalogs of major chemical suppliers with available pricing and stock information for research purposes. Furthermore, there is a lack of scientific literature detailing its synthesis, biological activity, or use in experimental protocols. Therefore, the creation of a comprehensive technical guide with detailed experimental procedures and signaling pathways, as originally requested, is not feasible at this time.

It is crucial to distinguish between the requested compound, **2-Methyl-4-(trifluoromethoxy)phenol** (with an $-OCF_3$ group), and its more researched isomer, 2-Methyl-4-(trifluoromethyl)phenol (with a $-CF_3$ group). The presence of an oxygen atom in the trifluoromethoxy group significantly alters the electronic and steric properties of the molecule compared to the trifluoromethyl group, leading to different chemical and biological characteristics.

2-Methyl-4-(trifluoromethoxy)phenol: Current Status

While direct supplier listings and research articles are not readily available, **"2-Methyl-4-(trifluoromethoxy)phenol"** is mentioned as a related substance in the context of the synthesis

of other trifluoromethoxy compounds. This suggests that the compound is known to exist, likely as a chemical intermediate, but is not commonly available for general research purchase.

Due to the absence of published research, no information can be provided on its biological activity, potential applications in drug development, or any associated signaling pathways.

Alternative Compound: 2-Methyl-4-(trifluoromethyl)phenol

As a potential alternative for research consideration, this section provides information on the isomeric compound, 2-Methyl-4-(trifluoromethyl)phenol (CAS Number: 77227-90-8). This compound is more readily available from various chemical suppliers.

Price and Availability

The price and availability of 2-Methyl-4-(trifluoromethyl)phenol can vary between suppliers and are dependent on the desired quantity and purity. Researchers are advised to consult the websites of chemical suppliers for current pricing. The following table summarizes general availability from select suppliers.

Supplier	Purity	Available Quantities	Notes
Sigma-Aldrich	96%	Inquire for sizes	Sign-in required for pricing. [1]
Frontier Specialty Chemicals	High Purity	Bulk and smaller sizes available upon request.	-
BenchChem	High Purity	Available for research applications.	Serves as a building block in synthetic organic chemistry. [2]

Physicochemical Properties

Property	Value	Reference
CAS Number	77227-90-8	[1] [2] [3]
Molecular Formula	C ₈ H ₇ F ₃ O	-
Molecular Weight	176.14 g/mol	[1]
Physical Form	Liquid	[1]
Storage Temperature	2-8°C, under inert atmosphere	[1]

Applications in Research

2-Methyl-4-(trifluoromethyl)phenol primarily serves as a versatile building block in synthetic organic chemistry.[\[2\]](#) The trifluoromethyl group is a key structural motif in many pharmaceutical and agrochemical compounds due to its ability to enhance properties such as:

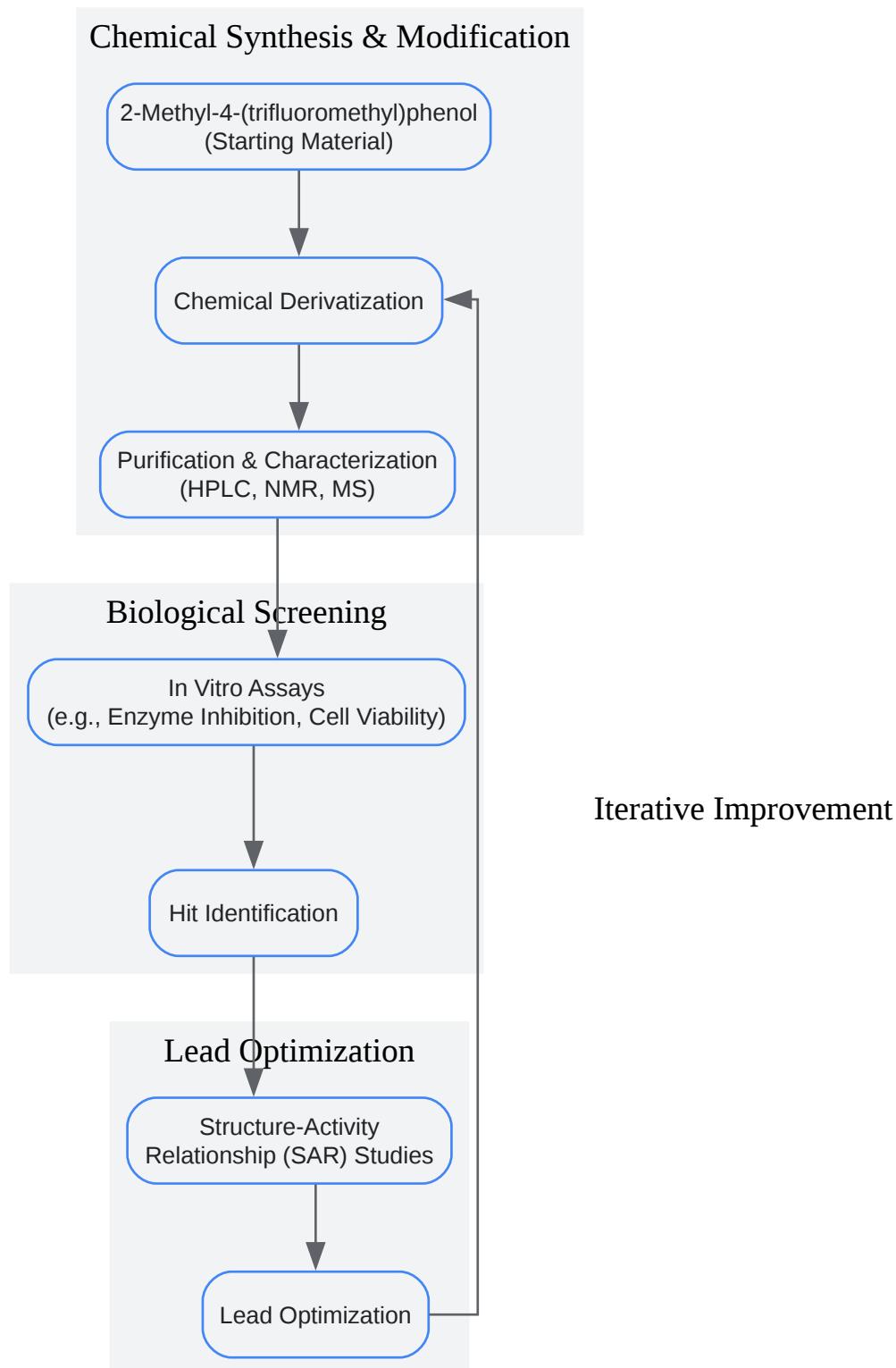
- Lipophilicity: Improving membrane permeability and absorption.
- Metabolic Stability: Blocking metabolic oxidation at the site of fluorination.
- Binding Affinity: Altering the electronic nature of the molecule to enhance interactions with biological targets.[\[2\]](#)

This compound is of interest in environmental chemistry for studying the fate and stability of fluorinated compounds, which are transformation products of some pharmaceuticals and agrochemicals.[\[2\]](#)

Experimental Protocols

Detailed, peer-reviewed experimental protocols specifically utilizing 2-Methyl-4-(trifluoromethyl)phenol are not widely published. However, general synthesis methods for related trifluoromethyl-substituted phenols can be found in the patent literature. These typically involve multi-step reactions starting from precursors like 3,4-dichlorobenzotrifluoride or involving the modification of other substituted phenols.[\[4\]](#)

A general workflow for a potential application of a phenolic compound in drug discovery is outlined below.



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A generalized workflow for the utilization of a chemical building block in early-stage drug discovery.

Signaling Pathways

There is currently no published research that directly links 2-Methyl-4-(trifluoromethyl)phenol to specific biological signaling pathways. Research on other phenolic compounds suggests a wide range of potential biological activities, including antimicrobial and antioxidant effects, which are often mediated through mechanisms like the disruption of cell membranes or the scavenging of reactive oxygen species.^[5] However, these are general properties of the phenol class and have not been specifically demonstrated for this compound.

Conclusion

While a comprehensive technical guide for "**2-Methyl-4-(trifluoromethoxy)phenol**" cannot be provided due to a lack of available data, this document has summarized the current state of knowledge. For researchers in need of a compound with similar structural features, the more readily available isomer, "2-Methyl-4-(trifluoromethyl)phenol," may serve as a potential starting point for investigation. It is imperative for researchers to verify the specific properties and activities of any compound through their own experimental work.

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